

An In-Depth Technical Guide to 1-Adamantaneethanol (CAS: 6240-11-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Adamantaneethanol

Cat. No.: B128954

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Adamantaneethanol, with the CAS number 6240-11-5, is a derivative of adamantane, a unique, rigid, and lipophilic tricyclic alkane. Its distinctive cage-like structure imparts valuable physicochemical properties to molecules, making it a significant building block in medicinal chemistry and materials science. This guide provides a comprehensive overview of **1-Adamantaneethanol**, including its chemical and physical properties, synthesis, applications in synthetic chemistry, and its biological activities, with a focus on its potential in drug development.

Physicochemical Properties

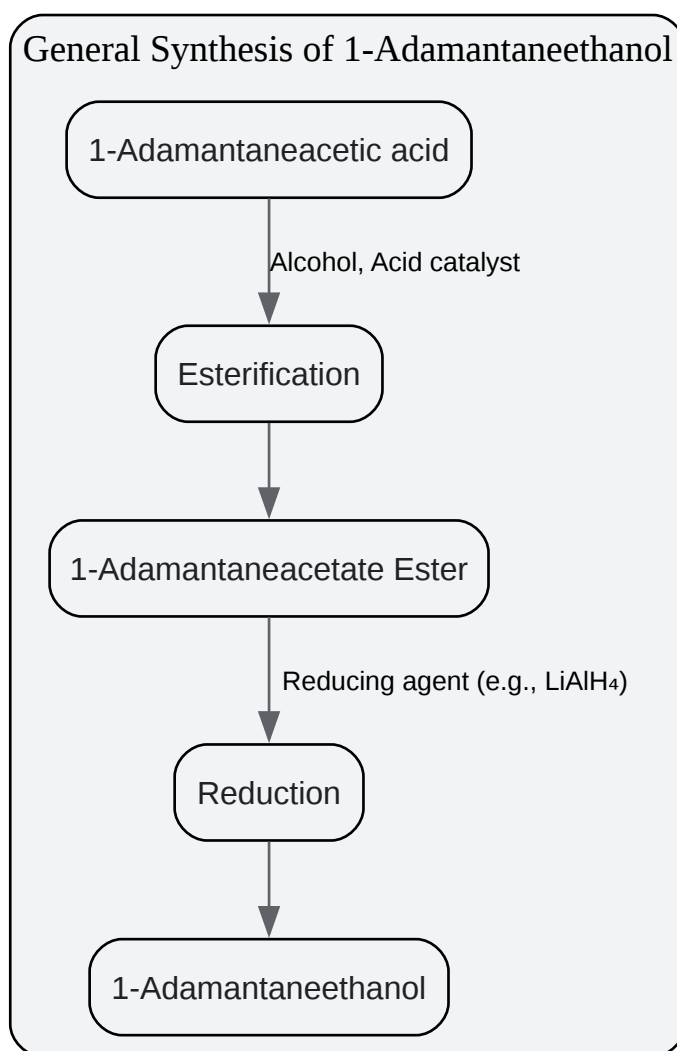
1-Adamantaneethanol is a white crystalline powder with a melting point in the range of 66-69 °C.[1] It is characterized by the chemical formula $C_{12}H_{20}O$ and a molecular weight of 180.29 g/mol.[2][3] The structure consists of an ethanol group attached to a bridgehead carbon of the adamantane cage.

Table 1: Physicochemical Data of **1-Adamantaneethanol**

Property	Value	Reference(s)
CAS Number	6240-11-5	[2][3]
Molecular Formula	C ₁₂ H ₂₀ O	[2][3]
Molecular Weight	180.29 g/mol	[2][3]
Appearance	White crystalline powder	[4]
Melting Point	66-69 °C	[1]
Synonyms	2-(1-Adamantyl)ethanol, 1-(2-Hydroxyethyl)adamantane	[1]

Synthesis

While specific, detailed industrial synthesis protocols for **1-Adamantaneethanol** are proprietary, a common laboratory-scale synthesis involves the reduction of 1-adamantaneacetic acid or its esters. A general synthetic workflow is outlined below.



[Click to download full resolution via product page](#)

Caption: General synthetic route to **1-Adamantaneethanol**.

Applications in Organic Synthesis

1-Adamantaneethanol serves as a versatile intermediate in the synthesis of more complex molecules, leveraging the bulky and lipophilic nature of the adamantane group to modify the properties of the target compounds.

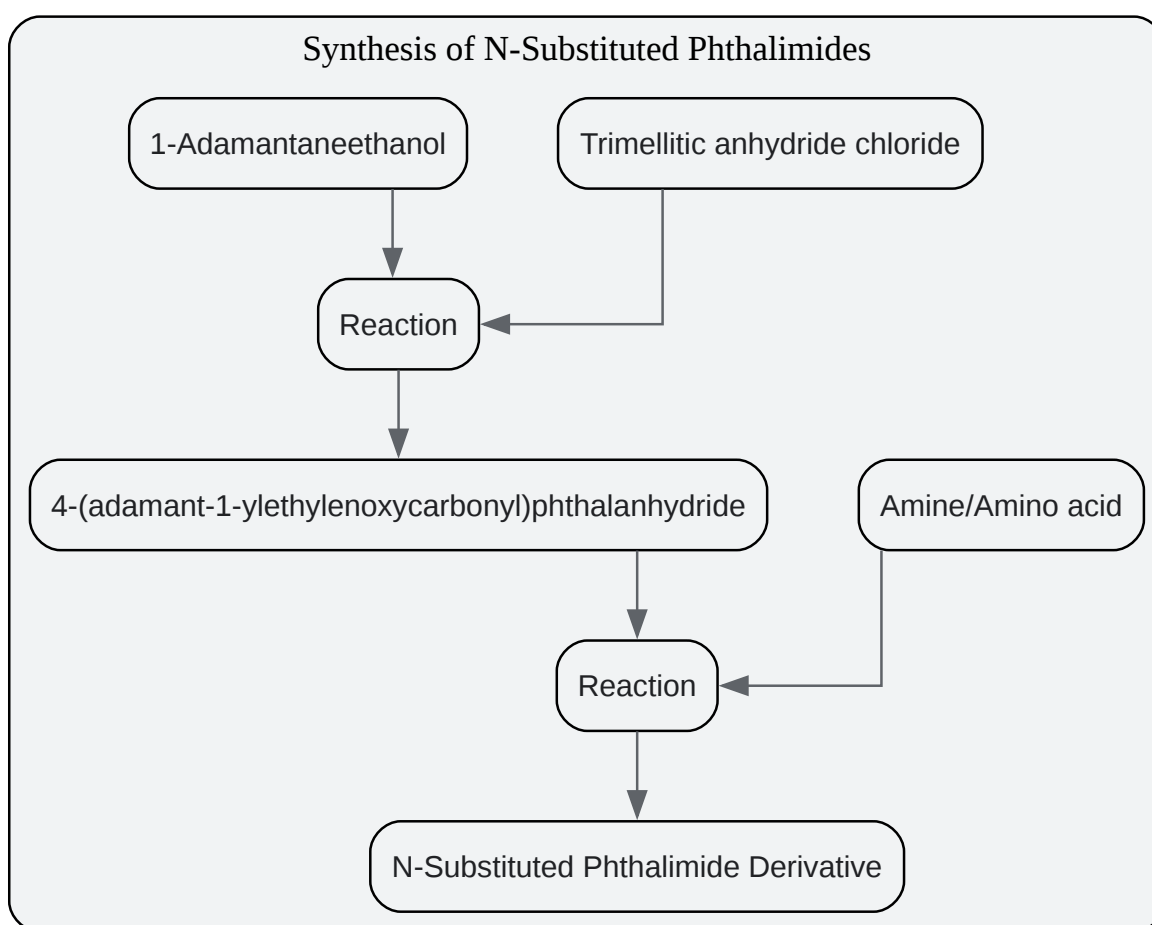
Synthesis of Phthalimide Derivatives

1-Adamantaneethanol is a precursor for the synthesis of 4-(adamant-1-ylethylenoxycarbonyl)phthalanhydride. This anhydride is then used to prepare a variety of N-

substituted phthalimides, some of which have shown antimicrobial activity.[1]

Experimental Protocol: Synthesis of 4-(adamant-1-ylethylenoxycarbonyl)phthalanhydride

A detailed experimental protocol, as referenced in the literature, would typically involve the reaction of **1-adamantaneethanol** with trimellitic anhydride chloride in an appropriate solvent and under specific temperature conditions. The resulting anhydride can then be reacted with various amines or amino acids to yield the corresponding N-substituted phthalimides.



[Click to download full resolution via product page](#)

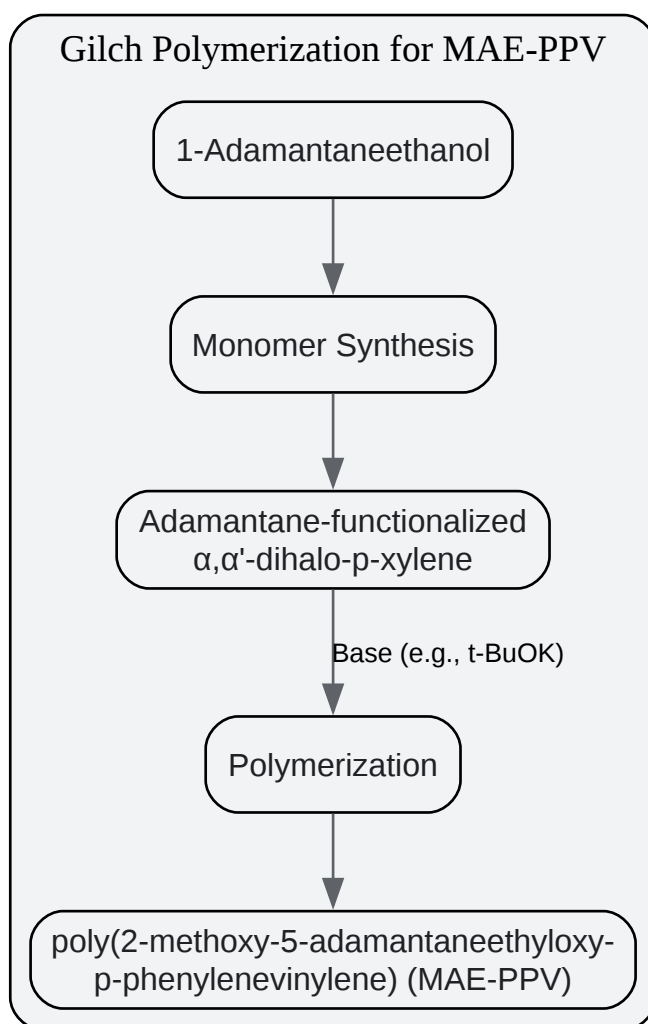
Caption: Synthesis of phthalimide derivatives from **1-Adamantaneethanol**.

Synthesis of Poly(p-phenylenevinylene) (PPV) Derivatives

1-Adamantaneethanol has been utilized in the synthesis of a novel poly(p-phenylenevinylene) (PPV) derivative, poly(2-methoxy-5-adamantaneethoxy-p-phenylenevinylene) (MAE-PPV).^[5] The incorporation of the bulky adamantane group can influence the polymer's solubility and film-forming properties, which are crucial for applications in organic electronics.

Experimental Protocol: Synthesis of poly(2-methoxy-5-adamantaneethoxy-p-phenylenevinylene)

The synthesis of MAE-PPV is typically achieved through the Gilch polymerization route. This involves the base-induced polymerization of a suitable α,α' -dihalo-p-xylene monomer functionalized with the adamantaneethoxy group.



[Click to download full resolution via product page](#)

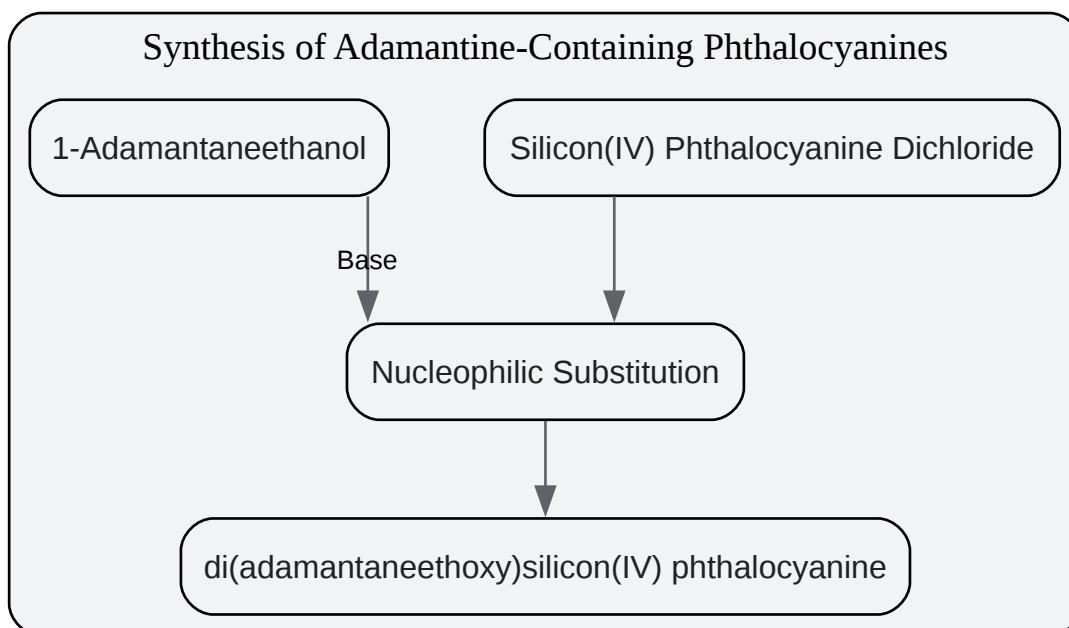
Caption: Synthesis of an adamantane-containing PPV derivative.

Synthesis of Adamantine-Containing Phthalocyanines

1-Adamantaneethanol is used to introduce adamantane moieties onto silicon(IV) phthalocyanines. This is achieved by reacting **1-adamantaneethanol** with silicon(IV) phthalocyanine dichloride. The resulting axially substituted phthalocyanines exhibit high photostability.

Experimental Protocol: Synthesis of di(adamantaneethoxy)silicon(IV) phthalocyanine

The synthesis involves the nucleophilic substitution of the chloride ligands on silicon(IV) phthalocyanine dichloride by the alkoxide generated from **1-adamantaneethanol**. The reaction is typically carried out in an anhydrous solvent in the presence of a base.



[Click to download full resolution via product page](#)

Caption: Synthesis of an adamantane-containing phthalocyanine.

Biological Activities and Potential Applications

The adamantane scaffold is a well-established pharmacophore that can enhance the metabolic stability and modulate the bioactivity of drug candidates. **1-Adamantaneethanol** itself and its derivatives have shown promise in several biological areas.

Antimicrobial Activity

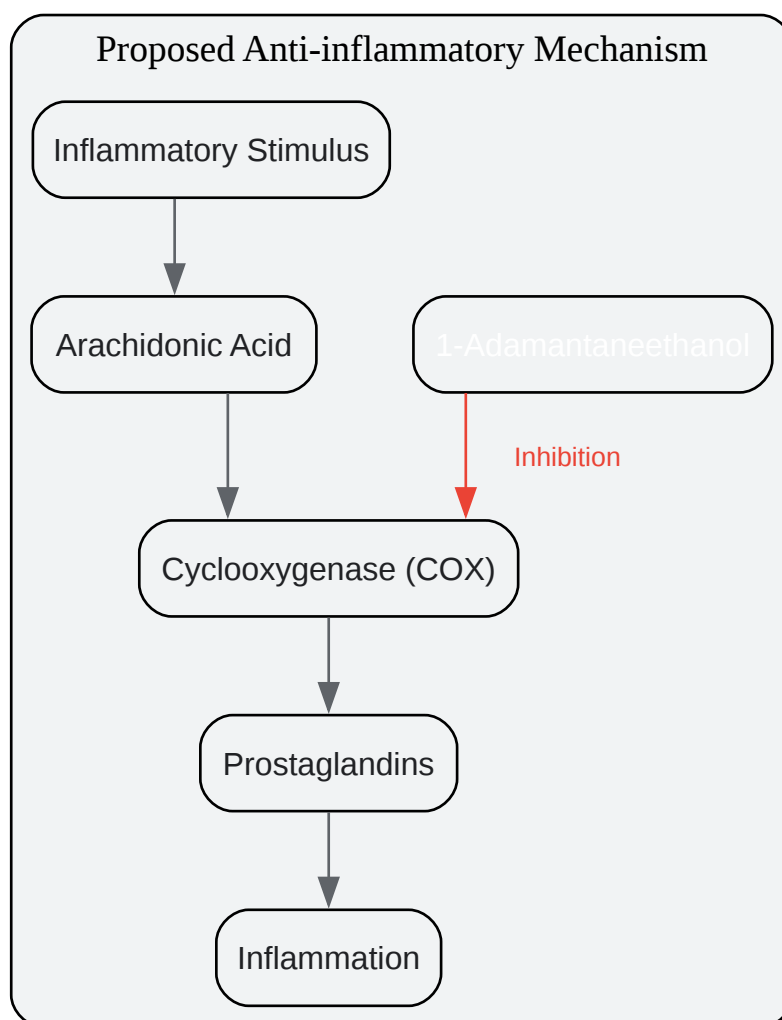
Some sources indicate that **1-Adamantaneethanol** exhibits antimicrobial properties, particularly against Staphylococcus species, including methicillin-resistant Staphylococcus aureus (MRSA).^{[2][6]} However, specific minimum inhibitory concentration (MIC) data for **1-Adamantaneethanol** against a broad panel of microorganisms is not widely available in the public domain. Derivatives of **1-adamantaneethanol**, such as certain N-substituted phthalimides, have also been reported to possess antimicrobial activity.^[1]

Table 2: Reported Antimicrobial Activity of Adamantane Derivatives (General)

Compound Type	Target Organism(s)	Reported Activity (MIC)	Reference(s)
Adamantane Derivatives	Staphylococcus aureus	Varies	[7]
N-substituted phthalimides from 1-adamantaneethanol	Staphylococcus aureus, Bacillus sp., Micrococcus flavus, Enterococcus faecium	Varies	[1]

Anti-inflammatory Activity

There are indications that **1-Adamantaneethanol** possesses anti-inflammatory effects by inhibiting prostaglandin synthesis in red blood cells.[2][6] Prostaglandins are key mediators of inflammation, and their inhibition is a common mechanism of action for non-steroidal anti-inflammatory drugs (NSAIDs).



[Click to download full resolution via product page](#)

Caption: Postulated inhibition of prostaglandin synthesis by **1-Adamantaneethanol**.

Pharmacokinetics and Toxicology

Specific pharmacokinetic (ADME - Absorption, Distribution, Metabolism, and Excretion) and toxicological data for **1-Adamantaneethanol** are not extensively documented in publicly available literature. However, general characteristics of adamantane derivatives can provide some insights. The lipophilic nature of the adamantane cage generally leads to good absorption and distribution into tissues. Metabolism of adamantane-containing compounds often involves hydroxylation of the adamantane cage by cytochrome P450 enzymes.[8][9]

Further studies are required to fully characterize the pharmacokinetic profile and to assess the safety and toxicity of **1-Adamantaneethanol** for any potential therapeutic applications.

Safety and Handling

1-Adamantaneethanol is classified as an irritant.^[10] Standard laboratory safety precautions should be observed when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Table 3: GHS Hazard Information

Pictogram	Signal Word	Hazard Statement(s)
GHS07	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.

Conclusion

1-Adamantaneethanol is a valuable chemical entity with a range of applications stemming from the unique properties of its adamantane core. It serves as a key intermediate in the synthesis of specialized polymers and photosensitizers. Furthermore, its suggested antimicrobial and anti-inflammatory properties warrant further investigation for potential drug development. A more detailed understanding of its biological mechanisms of action, as well as a comprehensive evaluation of its pharmacokinetic and toxicological profile, will be crucial for realizing its full therapeutic potential. This guide provides a foundational understanding for researchers and developers working with this intriguing molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Adamantaneethanol 98 6240-11-5 [sigmaaldrich.com]
- 2. 1-Adamantane ethanol | 6240-11-5 | FA03870 | Biosynth [biosynth.com]
- 3. 1-Adamantaneethanol | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 4. 1-Adamantaneethanol, 98% 1 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. researchgate.net [researchgate.net]
- 6. 1-Adamantane ethanol | CymitQuimica [cymitquimica.com]
- 7. Synthesis, antimicrobial and antiviral testing of some new 1-adamantyl analogues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Metabolic Profiling of a CB2 Agonist, AM9338, Using LC-MS and Microcoil-NMR: Identification of a Novel Dihydroxy Adamantyl Metabolite - PMC [pmc.ncbi.nlm.nih.gov]
- 9. In vitro and in vivo metabolism of N-adamantyl substituted urea-based soluble epoxide hydrolase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Inhibition of Prostaglandin Biosynthesis by Corticosteroids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Adamantaneethanol (CAS: 6240-11-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128954#1-adamantaneethanol-cas-number-6240-11-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com